

# Technical Support Center: Bismuth-Iodide-Assisted Crystallization for Enhanced Perovskite Stability

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## Compound of Interest

Compound Name: *Bismuth iodide*

CAS No.: 12262-07-6

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to utilizing bismuth-iodide ( $\text{BiI}_3$ ) assisted crystallization for enhancing the stability of perovskite materials. This guide offers troubleshooting advice for common experimental issues, detailed experimental protocols, and answers to frequently asked questions.

## Frequently Asked Questions (FAQs)

Q1: What is the primary role of **bismuth iodide** ( $\text{BiI}_3$ ) in perovskite formulations?

A1: **Bismuth iodide** is primarily incorporated into perovskite precursor solutions to enhance the stability and quality of the resulting perovskite films. Its key roles include suppressing the formation of metallic lead ( $\text{Pb}^0$ ) defects, which are detrimental to long-term stability, and modifying the crystallization kinetics to prevent the formation of undesirable intermediate phases.<sup>[1]</sup>

Q2: What are the typical concentrations of  $\text{BiI}_3$  used in perovskite precursor solutions?

A2: The optimal concentration of  $\text{BiI}_3$  can vary depending on the specific perovskite composition (e.g., FAMA, CsFAMA) and desired film characteristics. However, studies have investigated concentrations ranging from 1 to 5 wt%.<sup>[1]</sup> Low doping levels (e.g., 1 wt%) have been shown to enhance phase purity, while higher concentrations (above 3-5 wt%) can sometimes lead to morphological degradation.<sup>[1]</sup>

Q3: Can  $\text{BiI}_3$  completely replace lead in perovskite solar cells?

A3: While there is significant research into lead-free perovskites, including those based on bismuth, the direct substitution of lead with bismuth in the conventional  $\text{ABX}_3$  structure is challenging due to the difference in ionic charge ( $\text{Bi}^{3+}$  vs.  $\text{Pb}^{2+}$ ). Bismuth-based perovskites typically form different crystal structures, such as  $\text{A}_3\text{Bi}_2\text{I}_9$ , which have different optoelectronic properties.<sup>[2]</sup>  $\text{BiI}_3$  is more commonly used as an additive or dopant in lead-based perovskites to improve their stability.<sup>[3]</sup>

Q4: How does the presence of cesium ( $\text{Cs}^+$ ) in the perovskite influence the effect of  $\text{BiI}_3$ ?

A4: The presence of  $\text{Cs}^+$  cations has a synergistic effect with  $\text{BiI}_3$ .  $\text{Cs}^+$  addition can further suppress the formation of undesired phases like  $\text{PbI}_2$  and the non-photoactive  $\delta\text{-FAPbI}_3$  phase, thereby enhancing thermal stability.<sup>[1]</sup> The combination of  $\text{Cs}^+$  and  $\text{BiI}_3$  has been shown to be particularly effective in maintaining the perovskite crystal phase over time.<sup>[1]</sup>

## Troubleshooting Guides

This section addresses common problems encountered during the fabrication of perovskite films using bismuth-iodide-assisted crystallization.

Problem 1: High density of pinholes in the perovskite film.

- Possible Cause: Incomplete surface coverage during spin coating, often exacerbated by poor solution wetting or excessively fast crystallization. Pinholes can act as shunting pathways, severely degrading device performance.<sup>[4][5]</sup>
- Troubleshooting Steps:
  - Optimize Spin Coating Parameters: Adjust the spin speed and duration. A two-step spin program (a lower speed for spreading followed by a higher speed for thinning) can often

improve uniformity.

- Antisolvent Dripping Technique: The timing and volume of the antisolvent are critical. Dripping the antisolvent (e.g., chlorobenzene, toluene) during the spin coating process can induce rapid nucleation and promote the formation of a dense and uniform film.<sup>[6][7]</sup> Experiment with dripping the antisolvent at different times before the end of the spin cycle.
- Precursor Solution Chemistry: Ensure all precursor components are fully dissolved. Filtering the precursor solution through a PTFE syringe filter (e.g., 0.22  $\mu\text{m}$ ) before use can remove any particulate matter that might act as a nucleation site for defects.
- Substrate Surface Treatment: Ensure the substrate is impeccably clean and consider a UV-ozone treatment to improve the wettability of the surface, which promotes uniform spreading of the precursor solution.

#### Problem 2: Poor film morphology and surface roughness.

- Possible Cause: High concentrations of  $\text{BiI}_3$  can sometimes lead to morphological degradation.<sup>[1]</sup> The crystallization process is also highly sensitive to environmental conditions.
- Troubleshooting Steps:
  - Optimize  $\text{BiI}_3$  Concentration: Systematically vary the weight percentage of  $\text{BiI}_3$  in your precursor solution. Start with a low concentration (e.g., 1 wt%) and gradually increase it, monitoring the film morphology using techniques like Scanning Electron Microscopy (SEM).
  - Control Environmental Humidity: The presence of moisture can influence the crystallization process.<sup>[8][9]</sup> While some studies suggest a controlled amount of humidity can be beneficial, high and uncontrolled humidity is generally detrimental.<sup>[10][11]</sup> Fabricating films in a nitrogen-filled glovebox with controlled humidity levels is recommended.
  - Annealing Protocol: Optimize the annealing temperature and time. The thermal energy provided during annealing plays a crucial role in grain growth and film quality.

#### Problem 3: Formation of undesirable yellow $\delta$ -phase perovskite.

- Possible Cause: The desired black photoactive  $\alpha$ -phase of some perovskites (like FAPbI<sub>3</sub>) is thermodynamically metastable and can convert to the yellow non-photoactive  $\delta$ -phase, especially in the presence of moisture or at elevated temperatures.
- Troubleshooting Steps:
  - Utilize BiI<sub>3</sub> Additive: BiI<sub>3</sub> has been shown to suppress the formation of the  $\delta$ -FAPbI<sub>3</sub> phase, enhancing the thermal stability of the desired  $\alpha$ -phase.[\[1\]](#)
  - Incorporate Cesium (Cs<sup>+</sup>): The addition of Cs<sup>+</sup> cations to the precursor solution is a well-established strategy to stabilize the  $\alpha$ -phase of FAPbI<sub>3</sub>. The combination of Cs<sup>+</sup> and BiI<sub>3</sub> is particularly effective.[\[1\]](#)
  - Strict Environmental Control: As with morphology issues, controlling the humidity and oxygen levels during fabrication and storage is critical to prevent the phase transition.

## Data Presentation

The following tables summarize the impact of BiI<sub>3</sub> concentration on the performance and stability of perovskite solar cells based on literature data.

Table 1: Photovoltaic Performance of Perovskite Solar Cells with Varying BiI<sub>3</sub> Concentration

| Perovskite Composition                                           | BiI <sub>3</sub> Conc. (wt%) | V <sub>oc</sub> (V) | J <sub>sc</sub> (mA/cm <sup>2</sup> ) | FF (%) | PCE (%) | Reference            |
|------------------------------------------------------------------|------------------------------|---------------------|---------------------------------------|--------|---------|----------------------|
| (CH <sub>3</sub> NH <sub>3</sub> ) <sub>3</sub> BiI <sub>9</sub> | -                            | 0.653               | 1.10                                  | 49.6   | 0.356   | <a href="#">[6]</a>  |
| CsI:BiI <sub>3</sub> (1:1.5)                                     | 0                            | 0.45                | 1.63                                  | 33.15  | 0.23    | <a href="#">[12]</a> |
| CsI:BiI <sub>3</sub> (1:1.5) + Toluene                           | 0                            | 0.43                | 2.14                                  | 36.98  | 0.33    | <a href="#">[12]</a> |

Note: The data presented here is for illustrative purposes and is extracted from different studies with varying device architectures and fabrication conditions. Direct comparison may not be straightforward.

Table 2: Stability of Perovskite Films with and without  $\text{BiI}_3$

| Perovskite Composition                             | $\text{BiI}_3$ Conc. (wt%) | Stability Test Conditions          | Observation                 | Reference |
|----------------------------------------------------|----------------------------|------------------------------------|-----------------------------|-----------|
| $\text{MAPbI}_3$                                   | 0                          | 4 weeks in dark ambient conditions | Started showing degradation | [3]       |
| $\text{MAPbI}_3$                                   | 2, 4, 8                    | 4 weeks in dark ambient conditions | Remained stable             | [3]       |
| $(\text{CH}_3\text{NH}_3)_3\text{BiI}_2\text{I}_9$ | -                          | > 60 days in air                   | Excellent stability         | [6]       |

## Experimental Protocols

This section provides detailed methodologies for key experimental procedures involving bismuth-iodide-assisted perovskite crystallization.

### Protocol 1: One-Step Spin Coating with $\text{BiI}_3$ Additive

- Precursor Solution Preparation:
  - In a nitrogen-filled glovebox, dissolve the main perovskite precursors (e.g.,  $\text{FAI}$ ,  $\text{PbI}_2$ ,  $\text{MABr}$ ,  $\text{CsI}$ ) in a mixed solvent of DMF and DMSO (typically in a 4:1 v/v ratio).
  - Add the desired weight percentage of  $\text{BiI}_3$  to the precursor solution.
  - Stir the solution on a hotplate at a moderate temperature (e.g., 60-70 °C) for at least 2 hours to ensure complete dissolution.
  - Before use, filter the solution using a 0.22  $\mu\text{m}$  PTFE syringe filter.

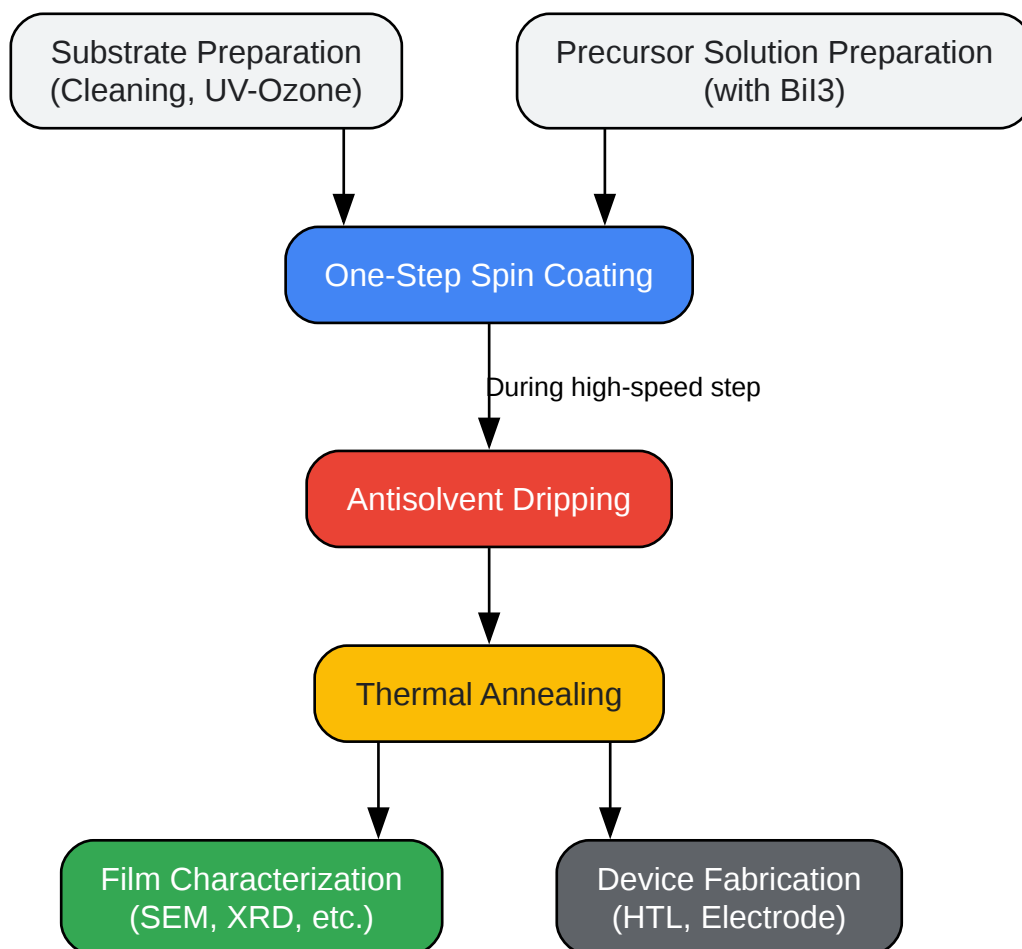
- Substrate Preparation:
  - Clean the FTO-coated glass substrates by sequential ultrasonication in detergent, deionized water, acetone, and isopropanol.
  - Dry the substrates with a nitrogen gun and treat them with UV-ozone for 15 minutes immediately before use.
- Film Deposition:
  - Transfer the cleaned substrates into the glovebox.
  - Deposit an electron transport layer (e.g.,  $\text{SnO}_2$ ) onto the FTO.
  - Dispense a controlled volume (e.g., 40  $\mu\text{L}$ ) of the  $\text{BiI}_3$ -containing perovskite precursor solution onto the substrate.
  - Spin coat using a two-step program (e.g., 1000 rpm for 10 s, followed by 5000 rpm for 30 s).
  - During the second step, at a specific time (e.g., 15 seconds in), dispense an antisolvent (e.g., 100  $\mu\text{L}$  of chlorobenzene) onto the spinning substrate.
- Annealing:
  - Immediately transfer the substrate to a preheated hotplate inside the glovebox.
  - Anneal at a specific temperature (e.g., 100-150  $^\circ\text{C}$ ) for a defined duration (e.g., 10-30 minutes).
  - Allow the film to cool to room temperature before depositing subsequent layers.

#### Protocol 2: Two-Step Spin Coating for Bismuth-Based Perovskites

- $\text{BiI}_3$  Deposition:
  - Prepare a solution of  $\text{BiI}_3$  in a suitable solvent (e.g., DMF).

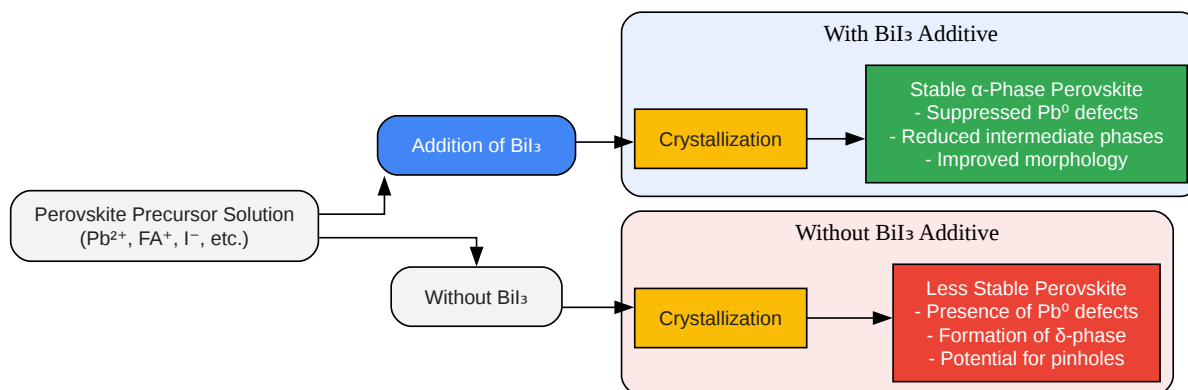
- Spin coat the  $\text{BiI}_3$  solution onto the prepared substrate.
- Anneal the  $\text{BiI}_3$  film to remove the solvent.
- Conversion to Perovskite:
  - Prepare a solution of the organic component (e.g., methylammonium iodide - MAI) in a solvent like isopropanol (IPA).
  - Deposit the MAI solution onto the  $\text{BiI}_3$  film via spin coating or dipping.
  - Anneal the film at a specific temperature (e.g., 100 °C) to facilitate the conversion to the bismuth-based perovskite structure.[\[13\]](#)

## Mandatory Visualization



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Caption: Workflow for one-step spin coating of BiI<sub>3</sub>-assisted perovskite films.



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Caption: Role of BiI<sub>3</sub> in promoting stable perovskite crystallization.

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